

Technical Guide: Spectral Analysis of (S)-1-Chloro-3-phenylpropan-2-ol

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Compound of Interest

Compound Name: (S)-1-Chloro-3-phenylpropan-2-ol

CAS No.: 406945-51-5

Cat. No.: B1486891

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Executive Summary

(S)-1-Chloro-3-phenylpropan-2-ol (CAS: 406945-51-5) is a critical chiral building block in the synthesis of norepinephrine reuptake inhibitors, including Atomoxetine and Fluoxetine derivatives. Its structural integrity—specifically the preservation of the (S)-configuration at the C2 position—is paramount for downstream pharmacological efficacy.

This guide provides a definitive spectral profile for this intermediate, integrating Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy. It establishes a self-validating analytical workflow to ensure chemical and optical purity during drug development.

Molecular Architecture & Physicochemical Profile[1][2][3]

The molecule features a phenyl ring connected via a methylene bridge to a chiral secondary alcohol, which is further substituted with a chloromethyl group. The electron-withdrawing

chlorine atom and the hydroxyl group at C2 create distinct electronic environments resolvable by high-field NMR.

Property	Value
IUPAC Name	(2S)-1-chloro-3-phenylpropan-2-ol
Molecular Formula	C
	H
	ClO
Molecular Weight	170.64 g/mol
Chiral Center	C2 (S-configuration)
Solubility	Soluble in CHCl ₃
	, MeOH, DMSO; sparingly soluble in water.
Appearance	Colorless to pale yellow oil or low-melting solid.

Comprehensive Spectral Profiling

Mass Spectrometry (MS) Analysis

Instrument: GC-MS (EI, 70 eV)

The mass spectrum of **(S)-1-Chloro-3-phenylpropan-2-ol** is characterized by the isotopic signature of chlorine and specific cleavage patterns driven by the stability of the resulting carbocations.

- Molecular Ion (M⁺)

• Weak signals at m/z 170 (

Cl) and 172 (

Cl) in a characteristic 3:1 ratio, confirming the presence of a single chlorine atom.

- Base Peak / Major Fragments:

- m/z 121 ($M - CH$

Cl): The most prominent fragmentation pathway involves

-cleavage adjacent to the hydroxyl group, expelling the chloromethyl radical (

CH

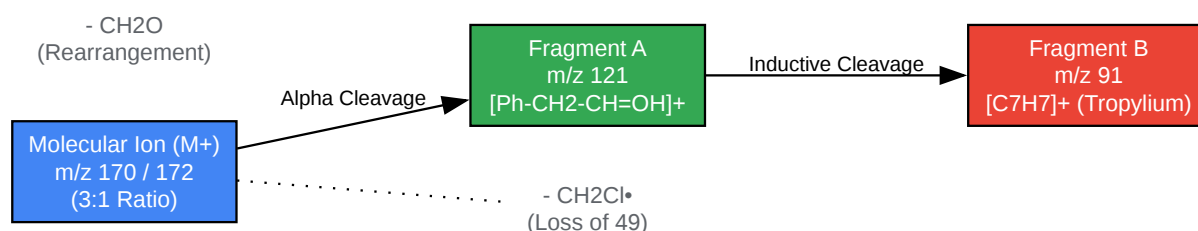
Cl). This generates a stable oxonium ion species ($Ph-CH$

$-CH=OH$

).

- m/z 91 (Tropylium Ion): Further fragmentation yields the highly stable tropylium cation ($C_7H_7^+$), diagnostic of the benzyl moiety.
- m/z 92: A rearrangement product (McLafferty-like or benzyl rearrangement) often seen in alkylbenzenes.

Visualization: MS Fragmentation Pathway



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Caption: Primary fragmentation pathway under Electron Impact (EI) ionization showing the loss of the chloromethyl group.

Infrared Spectroscopy (IR)

Technique: ATR-FTIR (Neat)

The IR spectrum serves as a rapid "fingerprint" for functional group verification.

Frequency (cm)	Assignment	Mechanistic Insight
3300 – 3450	O-H Stretch (Broad)	Intermolecular hydrogen bonding of the secondary alcohol.
3020 – 3080	C-H Stretch (Aromatic)	sp hybridized C-H bonds of the phenyl ring.
2850 – 2950	C-H Stretch (Aliphatic)	sp hybridized C-H bonds of the propyl chain.
1050 – 1100	C-O Stretch	Secondary alcohol characteristic band.
700 & 750	C-H Out-of-Plane Bending	Monosubstituted benzene ring (diagnostic "5 adjacent H").
600 – 800	C-Cl Stretch	Typical region for alkyl chlorides.

Nuclear Magnetic Resonance (NMR)

Instrument: 400 MHz (1H), 100 MHz (13C) Solvent: CDCl

(Tetramethylsilane internal standard,

= 0.00 ppm)

NMR provides the definitive structural proof. The diastereotopic nature of the protons adjacent to the chiral center is a key feature to observe.

1H NMR Assignments

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
7.20 – 7.35	Multiplet	5H	Ar-H	Phenyl ring protons.
3.95 – 4.05	Multiplet	1H	-CH(OH)-	Chiral methine proton. Deshielded by Oxygen.
3.50 – 3.65	Multiplet (dd)	2H	-CH -Cl	Diastereotopic methylene protons adjacent to Cl.
2.80 – 2.95	Multiplet (dd)	2H	Ph-CH -	Benzylic methylene protons.
2.10 – 2.40	Broad Singlet	1H	-OH	Exchangeable hydroxyl proton (shift varies with concentration).

Note: The methylene protons at C1 (Cl-CH

-) and C3 (Ph-CH

-) are diastereotopic due to the adjacent chiral center at C2. They often appear as complex multiplets (ABX system) rather than simple doublets or triplets.

C NMR Assignments

Chemical Shift (, ppm)	Assignment	Carbon Type
137.5	Ar-C (ipso)	Quaternary aromatic carbon.
129.3, 128.7, 126.8	Ar-CH	Ortho, meta, and para aromatic carbons.
71.8	-CH(OH)-	Chiral carbinol carbon.
49.5	-CH	Chloromethyl carbon (deshielded by Cl).
	Cl	
40.5	Ph-CH	Benzylic carbon.
	-	

Stereochemical Validation

Ensuring the enantiomeric excess (ee) of the (S)-isomer is critical. Two orthogonal methods are recommended.

Polarimetry

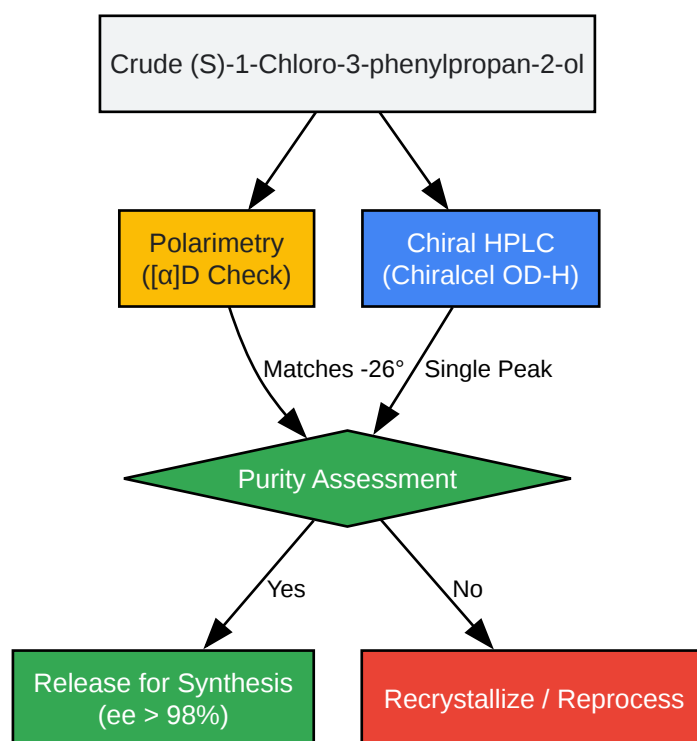
- Parameter: Specific Rotation
- Standard Value: -26.0° (, CHCl)
- Interpretation: A negative rotation in chloroform is characteristic of the (S)-enantiomer for this specific structure.
 - Caution: Solvent effects can drastically alter rotation. Ensure CHCl is used if comparing to this standard.

Chiral HPLC Method

To quantify enantiomeric excess >99%, a direct chiral separation is required.

- Column: Chiralcel OD-H or AD-H (Daicel)
- Mobile Phase: Hexane : Isopropanol (90 : 10 v/v)
- Flow Rate: 1.0 mL/min
- Detection: UV @ 254 nm (targeting the phenyl chromophore)
- Retention Order: Typically, the (S)-isomer elutes before the (R)-isomer on OD-H columns under these conditions, but this must be confirmed with a racemic standard.

Visualization: Stereochemical Purity Workflow



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Caption: Workflow for validating the optical purity of the (S)-enantiomer.

Experimental Protocol: Characterization Workflow

Objective: Confirm identity and purity of a synthesized batch.

- Sample Preparation: Dissolve 10 mg of the sample in 0.7 mL of CDCl₃ for NMR. Ensure the sample is free of residual solvents (e.g., EtOAc, THF) which can overlap with the key methylene signals.
- NMR Acquisition:
 - Run a standard proton scan (16 scans).
 - Look for the diagnostic multiplet at ~4.0 ppm (CH-OH).
 - Verify the integration ratio of Aromatic (5H) : Aliphatic (5H).
- Chiral Analysis:
 - Prepare a 1 mg/mL solution in Hexane/IPA (90:10).
 - Inject 10 µL onto the Chiralcel OD-H column.
 - Calculate %ee using the formula:

References

- PubChem. (2024). (S)-2-Chloro-3-phenylpropan-1-ol Compound Summary. Retrieved from [\[Link\]](#)
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